

# Physical properties of 2-Bromonaphthalene-d7 (melting point, solubility)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromonaphthalene-d7

Cat. No.: B8269670

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## Technical Guide: Physical Properties of 2-Bromonaphthalene

For the Attention of: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This technical guide provides a concise overview of the known physical properties of 2-bromonaphthalene, focusing on its melting point and solubility. Due to a lack of available data for **2-Bromonaphthalene-d7**, this document reports the properties of the non-deuterated parent compound, 2-bromonaphthalene. The information is presented in a clear, tabular format for ease of reference. Furthermore, generalized experimental protocols for determining melting point and solubility are provided to illustrate the standard methodologies employed in such characterizations. A logical workflow for the physical property determination of a chemical compound is also visualized.

## Physical Properties of 2-Bromonaphthalene

The physical characteristics of a compound are critical for its application in research and development, influencing factors such as formulation, storage, and reaction conditions.

### Melting Point

The melting point of 2-bromonaphthalene is consistently reported in a narrow range, indicating a crystalline solid at room temperature. The aggregated data from various sources are presented below.

Physical Property	Value	Source(s)
Melting Point	52-55 °C	[1][2]
Melting Point	53-57 °C	[3]
Melting Point	54.0 to 58.0 °C	

## Solubility

The solubility of 2-bromonaphthalene has been qualitatively described in several sources. It is generally characterized by its poor solubility in aqueous solutions and good solubility in common organic solvents.

- Water: Insoluble or sparingly soluble.[2][4][5]
- Organic Solvents:
  - Soluble in methanol (50 mg/mL, clear, colorless to yellow solution).[1][4]
  - Readily dissolves in ethanol, ether, and benzene.[2][4][5]

## Experimental Protocols

While specific experimental documentation for the determination of 2-bromonaphthalene's physical properties is not detailed in the available literature, the following represents standard methodologies for such characterizations.

### Determination of Melting Point (Capillary Method)

- Sample Preparation: A small amount of finely powdered, dry 2-bromonaphthalene is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which is equipped with a calibrated thermometer or a digital temperature sensor.
- Heating: The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point.

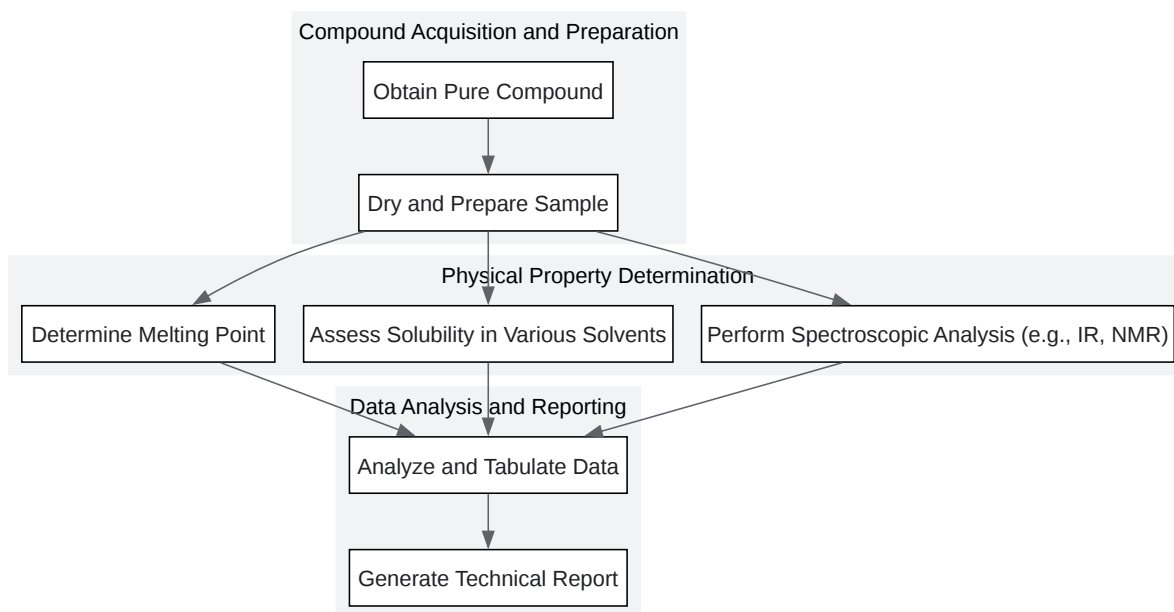
- **Observation:** As the temperature nears the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute. The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.
- **Reporting:** The reported melting point is the recorded temperature range.

## Qualitative Determination of Solubility

- **Sample Preparation:** A small, measured amount of 2-bromonaphthalene (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition:** A measured volume of the solvent to be tested (e.g., 1 mL of water, methanol, etc.) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period to ensure thorough mixing.
- **Observation:** The solution is visually inspected for the presence of undissolved solid.
- **Classification:**
  - **Soluble:** No undissolved solid is visible.
  - **Sparingly Soluble:** A small amount of undissolved solid remains.
  - **Insoluble:** The majority of the solid remains undissolved.
- **Quantitative Assessment (if required):** For a more precise measurement, known amounts of the solute are added to a fixed volume of solvent until saturation is reached. The concentration at saturation represents the solubility.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a chemical compound.



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#### Contact

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